

Application Notes and Protocols for Sodium Tungstate in Fire-Retardant Textile Preparation

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Compound of Interest

Compound Name: Sodium tungstate

Cat. No.: B078439

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Introduction

Sodium tungstate is an inorganic salt that has garnered attention in the field of material science for its efficacy as a fire retardant for textiles, particularly for cellulosic fibers such as cotton. Its mechanism of action primarily involves a condensed-phase process, where it alters the thermal decomposition of the textile fibers to promote char formation and reduce the release of flammable volatiles. This process effectively creates a protective barrier that insulates the underlying material from the heat source, thus inhibiting ignition and slowing the spread of flames.

Often, **sodium tungstate** is used in synergistic formulations with other compounds, notably those containing phosphorus and nitrogen, to enhance its fire-retardant properties. These combinations can lead to a more robust and durable fire-retardant finish on the textile.

This document provides detailed application notes and experimental protocols for the use of **sodium tungstate** in the preparation of fire-retardant textiles.

Data Presentation

The following tables summarize quantitative data on the fire-retardant performance of textiles treated with formulations containing inorganic salts, including those with similar properties to **sodium tungstate**, such as sodium stannate, in synergistic combinations.

Table 1: Fire Retardancy of Cotton Fabric Treated with Inorganic Salt Formulations

Formulation	Add-on (%)	Limiting Oxygen Index (LOI)	Char Length (cm)	Afterflame Time (s)	Afterglow Time (s)
Untreated Cotton	0	~18	Burns completely	> 2	> 2
16% Ammonium Sulfamate + 8% Sodium Stannate	20-24	> 38	6.6	0	0
Sodium Stannate + Diammonium Phosphate (DAHP) & Urea	Not Specified	33	3.0	0	0

Note: Data for sodium stannate is used as a proxy to demonstrate the efficacy of similar inorganic salt-based fire-retardant systems.

Experimental Protocols

Protocol 1: Two-Bath Pad-Dry-Cure Method for Cotton Fabric

This protocol describes a common industrial method for applying water-soluble fire retardants like **sodium tungstate** in combination with a precipitating agent.

Materials:

- Scoured and bleached 100% cotton fabric
- Sodium tungstate** (Na_2WO_4)

- Sodium phosphate, dibasic (Na_2HPO_4) or another suitable precipitating agent
- Deionized water
- Laboratory padder with two dips and two nips
- Drying oven
- Curing oven

Procedure:

- Preparation of Solutions:
 - Bath 1: Prepare an aqueous solution of **sodium tungstate**. The concentration will depend on the desired add-on level, typically ranging from 10% to 30% (w/v).
 - Bath 2: Prepare an aqueous solution of the precipitating agent (e.g., sodium phosphate). The concentration should be stoichiometrically calculated to react with the **sodium tungstate**.
- Fabric Preparation:
 - Ensure the cotton fabric is clean, absorbent, and free from any sizing agents or impurities. The fabric should be neutral or slightly acidic.
- Padding - First Bath:
 - Immerse the cotton fabric in the first bath containing the **sodium tungstate** solution.
 - Pass the fabric through the laboratory padder at a set pressure to ensure even pickup of the solution. A wet pickup of 70-80% is typical.
- Intermediate Drying (Optional but Recommended):
 - Dry the fabric in an oven at 80-100°C for 5-10 minutes to remove excess water before the second treatment.

- Padding - Second Bath:
 - Immerse the tungstate-impregnated fabric into the second bath containing the precipitating agent. This will cause the in-situ precipitation of an insoluble tungsten compound within the fabric fibers.
 - Pass the fabric through the laboratory padder.
- Drying and Curing:
 - Dry the treated fabric in an oven at 100-120°C for 5-10 minutes.
 - Cure the fabric at a higher temperature, typically 140-160°C, for 3-5 minutes to fix the fire retardant onto the fibers.
- Washing and Drying:
 - Thoroughly rinse the fabric with water to remove any unreacted chemicals and soluble byproducts.
 - Dry the final fire-retardant fabric.

Protocol 2: Vertical Flame Test (ASTM D6413)

This test is used to assess the flammability of the treated textile.[\[1\]](#)[\[2\]](#)[\[3\]](#)[\[4\]](#)[\[5\]](#)

Apparatus:

- Vertical flame test chamber
- Specimen holder
- Burner (methane gas)
- Timer

Procedure:

- Specimen Preparation:

- Cut the treated fabric into specimens of a standard size (typically 76 mm x 300 mm).
- Conditioning:
 - Condition the specimens in a standard atmosphere (e.g., $21 \pm 1^\circ\text{C}$ and $65 \pm 5\%$ relative humidity) for at least 24 hours.
- Testing:
 - Mount a specimen in the holder in a vertical orientation.
 - Apply a standardized flame to the bottom edge of the specimen for 12 seconds.
 - After 12 seconds, remove the flame and simultaneously start a timer.
 - Record the afterflame time (the time the specimen continues to flame after the ignition source is removed).
 - Record the afterglow time (the time the specimen glows after the flame has extinguished).
 - After the specimen has cooled, measure the char length (the length of the damaged portion of the fabric).

Protocol 3: Limiting Oxygen Index (LOI) Test (ASTM D2863)

The LOI test determines the minimum concentration of oxygen in a nitrogen/oxygen mixture that is required to support the flaming combustion of the material. A higher LOI value indicates better fire retardancy.

Apparatus:

- LOI apparatus with a vertical glass column
- Specimen holder
- Gas flow meters for oxygen and nitrogen

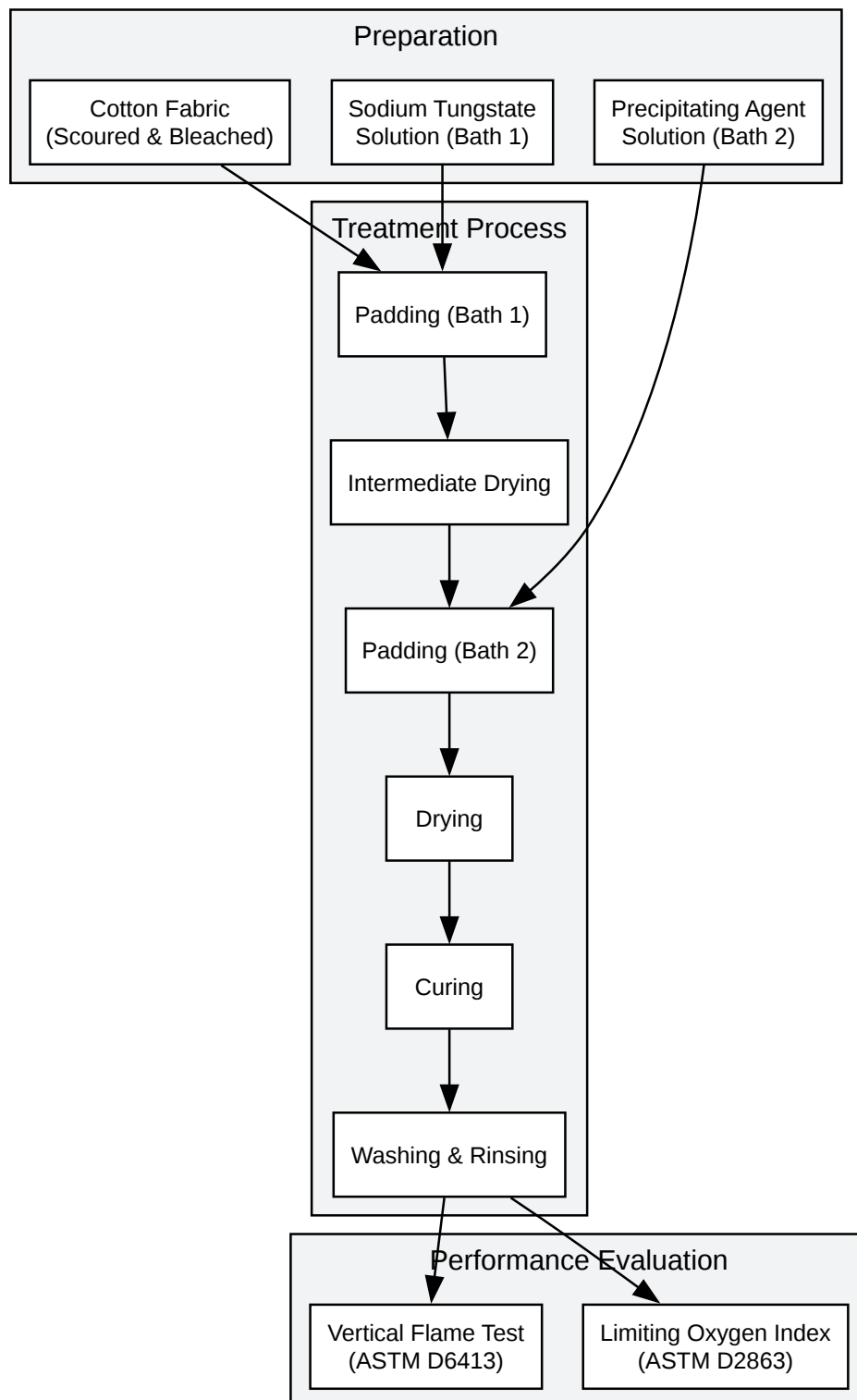
Procedure:

- Specimen Preparation:
 - Cut the treated fabric into specimens of the required size for the apparatus.
- Testing:
 - Mount the specimen vertically in the holder inside the glass column.
 - Introduce a mixture of oxygen and nitrogen into the column at a controlled flow rate.
 - Ignite the top edge of the specimen with a flame.
 - Observe if the specimen sustains combustion for a specified period or burns to a certain length.
 - Adjust the oxygen concentration in the gas mixture and repeat the test until the minimum oxygen concentration that supports combustion is determined. This concentration is the LOI value.

Mandatory Visualizations

Experimental Workflow

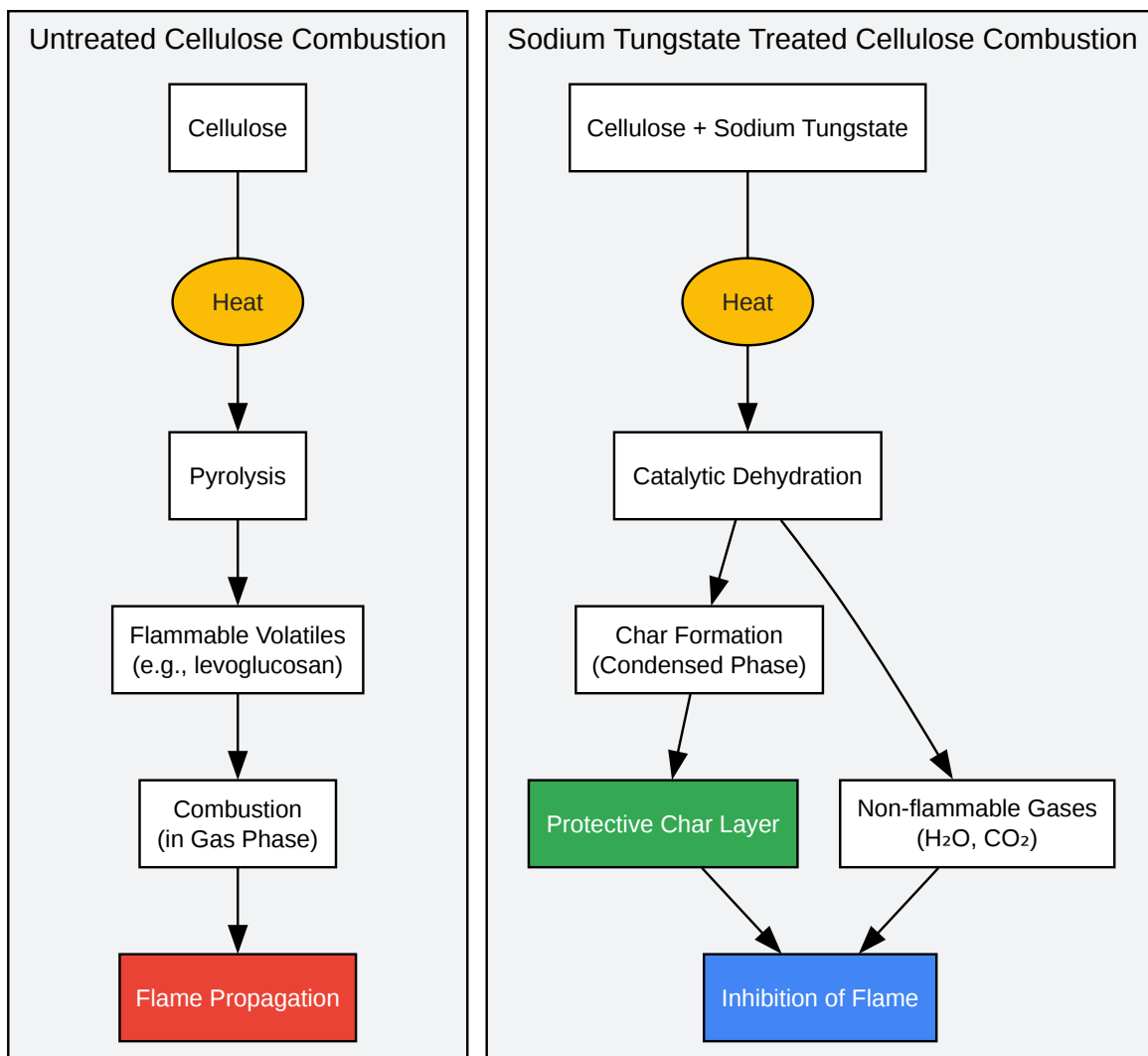
Experimental Workflow for Fire-Retardant Textile Preparation

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Workflow for textile fire-retardant treatment.

Signaling Pathways

Mechanism of Sodium Tungstate on Cellulose Thermal Decomposition



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Sodium tungstate's fire-retardant mechanism.

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References

- 1. Quantitative Evaluation of Flame-Retardant Cotton Finishes by the Limiting-Oxygen Index (LOI) Technique [agris.fao.org]
- 2. TGA-FTIR analysis of torrefaction of lignocellulosic components (cellulose, xylan, lignin) in isothermal conditions over a wide range of time durations :: BioResources [bioresources.cnr.ncsu.edu]
- 3. Revealing the flame retardancy of cotton fabrics treated with ammonium ethylenediamine tetramethylenephosphonate and trimethylol melamine - PMC [pmc.ncbi.nlm.nih.gov]
- 4. researchgate.net [researchgate.net]
- 5. mdpi.com [mdpi.com]
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